

Application Note: Spectrophotometric Quantification of Pigment Red 146 in Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Red 146

Cat. No.: B035983

[Get Quote](#)

Abstract

This application note provides a detailed protocol for the quantitative determination of **Pigment Red 146** in solutions using UV-Vis spectrophotometry. This method is applicable for quality control, formulation analysis, and research applications in industries where **Pigment Red 146** is utilized, such as in inks, coatings, and plastics. The protocol described herein is straightforward, rapid, and requires instrumentation commonly available in analytical laboratories.

Introduction

Pigment Red 146 (C.I. 12485) is a monoazo pigment characterized by its bright, bluish-red shade and good fastness properties.^{[1][2][3]} Its chemical name is N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]naphthalene-2-carboxamide.^[4] Accurate quantification of this pigment in various media is crucial for ensuring product quality and consistency. UV-Vis spectrophotometry offers a simple and reliable method for this purpose, based on the principle that the absorbance of a solution is directly proportional to the concentration of the analyte, as described by the Beer-Lambert Law.

Principle of the Method

The concentration of **Pigment Red 146** in a solution is determined by measuring its absorbance at the wavelength of maximum absorbance (λ_{max}) and relating it to a standard curve prepared from solutions of known concentrations.

Materials and Equipment

- Spectrophotometer: A UV-Vis spectrophotometer capable of scanning in the visible range (typically 400-700 nm).
- Cuvettes: 1 cm path length quartz or glass cuvettes.
- Analytical Balance: Capable of weighing to at least 0.1 mg.
- Volumetric Flasks: Grade A, various sizes (e.g., 10 mL, 25 mL, 50 mL, 100 mL).
- Pipettes: Grade A, various sizes.
- Solvent: N,N-Dimethylformamide (DMF), analytical grade. **Pigment Red 146** is insoluble in water but soluble in organic solvents like ethanol and xylene.[3] DMF is a suitable solvent for creating stock solutions due to its high polarity and ability to dissolve a wide range of organic compounds.
- **Pigment Red 146**: Reference standard of known purity.

Experimental Protocols

Determination of Maximum Absorbance Wavelength (λ_{max})

- Prepare a dilute solution of **Pigment Red 146** in DMF. A concentration of approximately 10 $\mu\text{g/mL}$ is a good starting point.
- Fill a cuvette with the blank solvent (DMF).
- Place the blank cuvette in the spectrophotometer and zero the instrument.
- Replace the blank cuvette with the cuvette containing the **Pigment Red 146** solution.
- Scan the absorbance of the solution over a wavelength range of 400 nm to 700 nm.
- Identify the wavelength at which the maximum absorbance occurs. This is the λ_{max} . For **Pigment Red 146** in DMF, the expected λ_{max} is in the range of 520-540 nm.

Preparation of Standard Solutions

- Prepare a stock solution of **Pigment Red 146** (e.g., 100 µg/mL).
 - Accurately weigh approximately 10 mg of the **Pigment Red 146** reference standard.
 - Quantitatively transfer the pigment to a 100 mL volumetric flask.
 - Dissolve the pigment in a small amount of DMF and then dilute to the mark with DMF. Mix thoroughly.
- Prepare a series of working standard solutions by diluting the stock solution. For example, to prepare standards of 2, 4, 6, 8, and 10 µg/mL:
 - Pipette 2, 4, 6, 8, and 10 mL of the 100 µg/mL stock solution into separate 100 mL volumetric flasks.
 - Dilute each to the mark with DMF and mix thoroughly.

Preparation of Sample Solutions

The preparation of sample solutions will depend on the matrix in which the pigment is contained. For a liquid sample, a simple dilution with DMF may be sufficient. For a solid sample (e.g., a plastic or dried ink film), an extraction step will be necessary.

Example: Extraction from a Solid Matrix

- Accurately weigh a known amount of the sample containing **Pigment Red 146**.
- Transfer the sample to a suitable container.
- Add a measured volume of DMF to extract the pigment. Sonication may be used to aid dissolution.
- Filter the resulting solution to remove any insoluble matrix components.
- Dilute the filtrate with DMF as necessary to bring the absorbance within the linear range of the standard curve.

Measurement and Quantification

- Set the spectrophotometer to the predetermined λ_{max} .
- Zero the instrument using a DMF blank.
- Measure the absorbance of each of the standard solutions and the sample solution(s).
- Construct a standard curve by plotting the absorbance of the standards against their known concentrations.
- Determine the concentration of **Pigment Red 146** in the sample solution by interpolating its absorbance on the standard curve.
- Calculate the concentration of **Pigment Red 146** in the original sample by accounting for any dilutions made during sample preparation.

Data Presentation

The following tables present example data for the spectrophotometric quantification of **Pigment Red 146**.

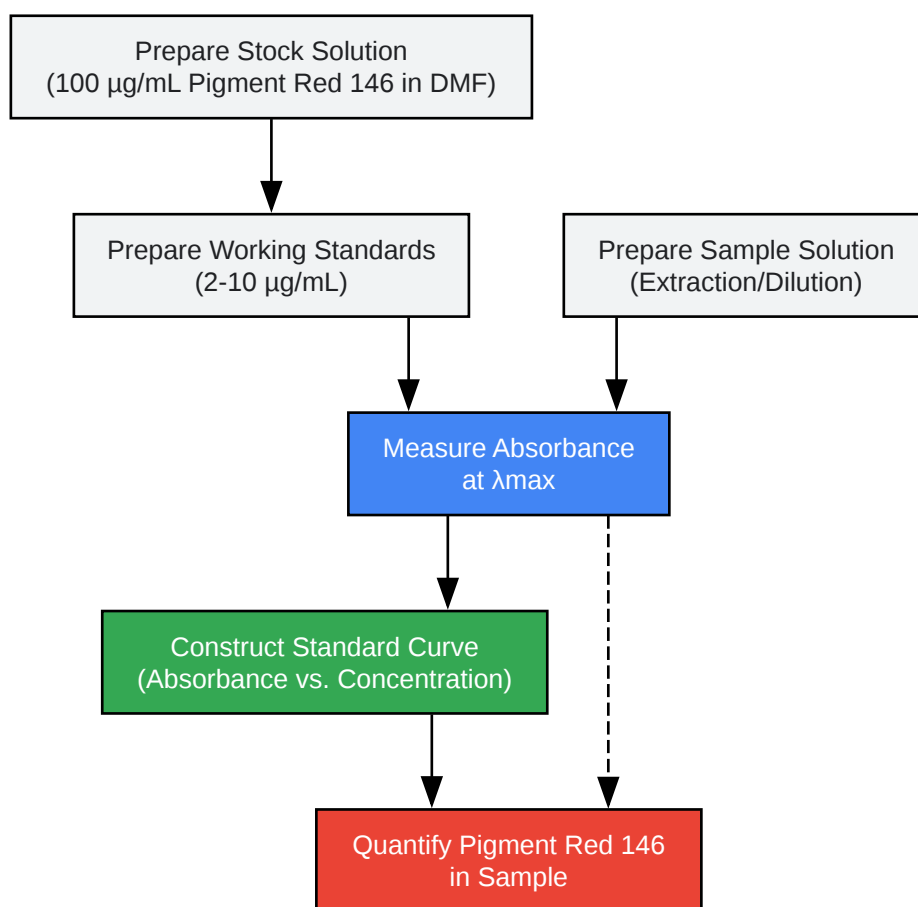
Table 1: Standard Curve Data for **Pigment Red 146** in DMF at λ_{max} = 530 nm

Concentration ($\mu\text{g/mL}$)	Absorbance (AU)
2.0	0.152
4.0	0.305
6.0	0.458
8.0	0.610
10.0	0.763

Table 2: Sample Analysis Results

Sample ID	Absorbance (AU)	Concentration from Standard Curve (µg/mL)	Dilution Factor	Original Concentration
Sample A	0.421	5.54	10	55.4 µg/mL
Sample B	0.589	7.75	10	77.5 µg/mL

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of **Pigment Red 146**.



[Click to download full resolution via product page](#)

Caption: Relationship between concentration and absorbance as per the Beer-Lambert Law.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling chemicals.^{[5][6]}
- Handle **Pigment Red 146** powder in a well-ventilated area or a fume hood to avoid inhalation of dust.^{[5][6]}
- N,N-Dimethylformamide (DMF) is a hazardous solvent. Consult the Safety Data Sheet (SDS) for DMF before use and handle it in a fume hood.
- Dispose of all chemical waste in accordance with local regulations.

Conclusion

The spectrophotometric method detailed in this application note is a reliable and efficient means for the quantification of **Pigment Red 146** in solutions. The protocol is adaptable to various sample matrices and provides accurate and reproducible results, making it a valuable tool for quality control and research in diverse industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. mschemicals.in [mschemicals.in]
2. imagicchemicals.com [imagicchemicals.com]
3. Pigment Red 146 [dyestuffintermediates.com]
4. echemi.com [echemi.com]

- 5. chemicalbook.com [chemicalbook.com]
- 6. cncolorchem.com [cncolorchem.com]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Quantification of Pigment Red 146 in Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035983#spectrophotometric-quantification-of-pigment-red-146-in-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com